

An In-depth Technical Guide to Methyl 2-acetoxybenzoate

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Compound of Interest

Compound Name: Methyl 2-acetoxybenzoate

Cat. No.: B1217854

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Abstract

This technical guide provides a comprehensive overview of **Methyl 2-acetoxybenzoate**, a significant organic compound with applications in the pharmaceutical and fragrance industries. The document details its chemical identity, including its CAS number and synonyms, and presents a thorough summary of its physicochemical properties in a structured format. A detailed experimental protocol for its synthesis via a two-step process involving Fischer esterification and acetylation is provided. Furthermore, this guide elucidates the compound's primary role as a prodrug of aspirin and salicylic acid, detailing its mechanism of action through the inhibition of cyclooxygenase (COX) enzymes. This mechanism is visualized through a signaling pathway diagram. A logical workflow for the synthesis and purification of **Methyl 2-acetoxybenzoate** is also presented in a diagrammatic format.

Chemical Identity

- Chemical Name: **Methyl 2-acetoxybenzoate**
- CAS Number: 580-02-9[1]
- Molecular Formula: C₁₀H₁₀O₄[1]
- Molecular Weight: 194.18 g/mol [2]

Synonyms

Methyl 2-acetoxybenzoate is known by several other names in scientific literature and commercial databases. These include:

- Acetylsalicylic acid methyl ester[1][2]
- Aspirin methyl ester[1]
- Benzoic acid, 2-(acetyloxy)-, methyl ester[1]
- Methyl acetylsalicylate[1]
- Methyl o-Acetoxybenzoate[1]
- Methyl rhodin[1]
- Methylrhodine[1]
- NSC 403847[1]
- Salicylic acid acetate, methyl ester[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 2-acetoxybenzoate** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Physical State	Colorless to pale yellow liquid	[1]
Odor	Pleasant, sweet	[1]
Melting Point	51.5 °C	[3]
Boiling Point	136 °C	[3]
Density	1.177 g/cm ³	[2]
Solubility	Soluble in organic solvents (e.g., ethanol, ether); Limited solubility in water.	[1]
Flash Point	121.4 °C	[2]
Refractive Index	1.51	[2]
LogP	1.39850	[2]

Experimental Protocols

Synthesis of Methyl 2-acetoxybenzoate

The synthesis of **Methyl 2-acetoxybenzoate** can be achieved through a two-step process starting from salicylic acid. The first step is the Fischer esterification of salicylic acid with methanol to produce methyl salicylate. The second step involves the acetylation of the phenolic hydroxyl group of methyl salicylate.

Step 1: Synthesis of Methyl Salicylate (Fischer Esterification)

This procedure is based on the well-established Fischer esterification of a carboxylic acid with an alcohol in the presence of an acid catalyst.[4][5][6]

- Materials:
 - Salicylic acid
 - Methanol (excess)

- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Anhydrous sodium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Heating mantle
- Magnetic stirrer and stir bar
- Procedure:
 - In a round-bottom flask equipped with a magnetic stir bar, dissolve salicylic acid in an excess of methanol.
 - Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
 - Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. Maintain reflux for a period of 1-2 hours.
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Transfer the reaction mixture to a separatory funnel.
 - Wash the organic layer sequentially with water and a saturated solution of sodium bicarbonate to neutralize the excess acid.
 - Separate the organic layer and dry it over anhydrous sodium sulfate.
 - Filter to remove the drying agent, and remove the excess methanol under reduced pressure to obtain crude methyl salicylate.

Step 2: Acetylation of Methyl Salicylate

This step involves the acetylation of the phenolic hydroxyl group of the synthesized methyl salicylate.

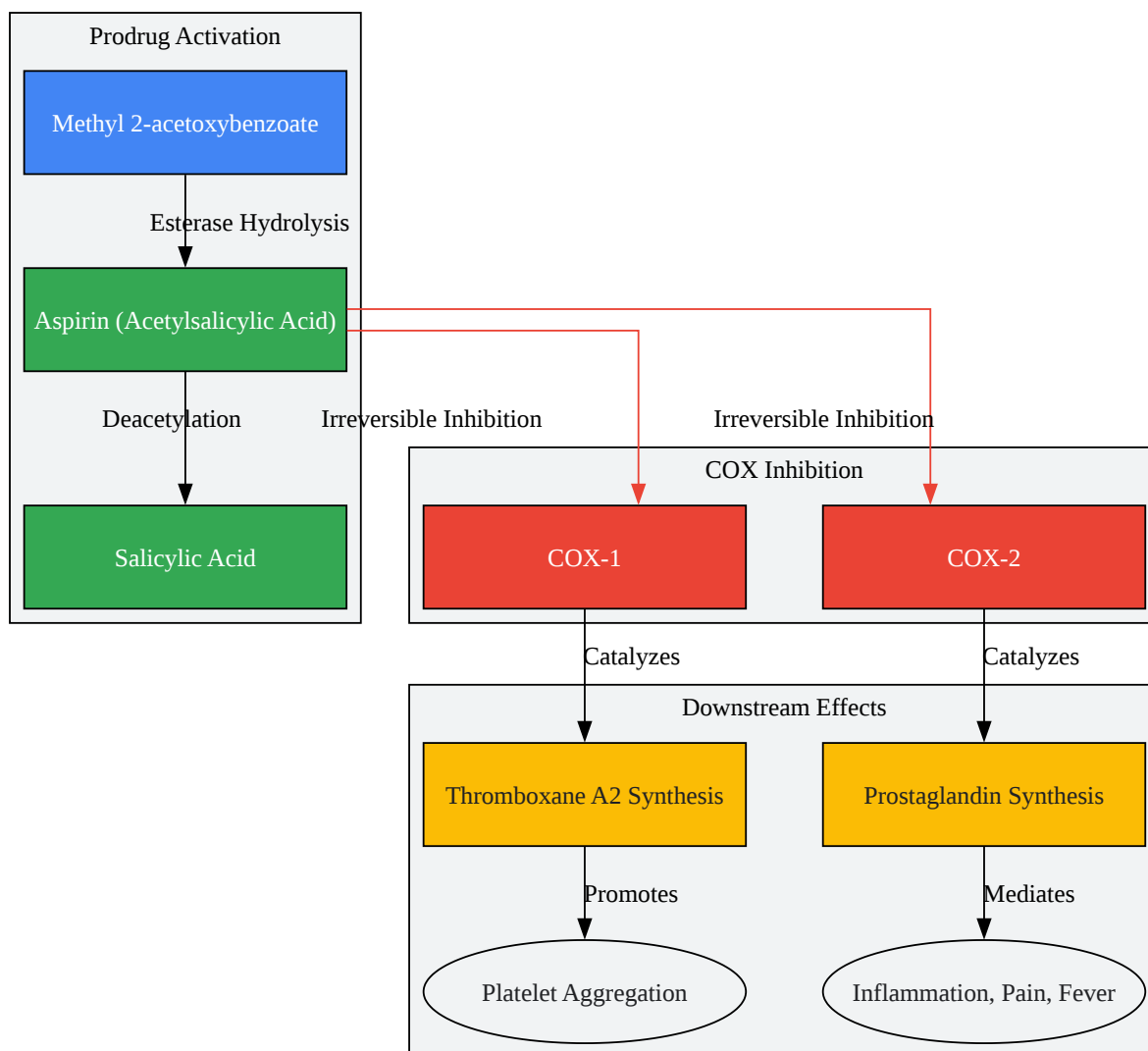
- Materials:
 - Methyl salicylate (from Step 1)
 - Acetic anhydride
 - Pyridine or a catalytic amount of sulfuric acid
 - Water
 - Round-bottom flask
 - Magnetic stirrer and stir bar
- Procedure:
 - Place the crude methyl salicylate in a round-bottom flask with a magnetic stir bar.
 - Add an equimolar amount of acetic anhydride to the flask.
 - Add a catalytic amount of pyridine or a few drops of concentrated sulfuric acid.
 - Stir the mixture at room temperature or with gentle heating for 1-2 hours.
 - After the reaction is complete, slowly add water to the flask to quench the excess acetic anhydride.
 - Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
 - Wash the organic layer with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter and concentrate the solution under reduced pressure to yield crude **Methyl 2-acetoxybenzoate**.

- The crude product can be further purified by distillation or chromatography.

Mechanism of Action and Signaling Pathway

Methyl 2-acetoxybenzoate serves as a prodrug for aspirin and subsequently salicylic acid.[2][7] Upon administration, it is hydrolyzed by esterases in the body to release these active metabolites. The primary pharmacological effect is derived from the irreversible inhibition of cyclooxygenase (COX) enzymes, COX-1 and COX-2, by aspirin.[8][9]

The inhibition of COX-1 in platelets prevents the formation of thromboxane A₂, a potent platelet aggregator and vasoconstrictor, leading to an antiplatelet effect.[8][10] The inhibition of COX-2 in inflamed tissues reduces the synthesis of prostaglandins, which are key mediators of inflammation, pain, and fever.[8]

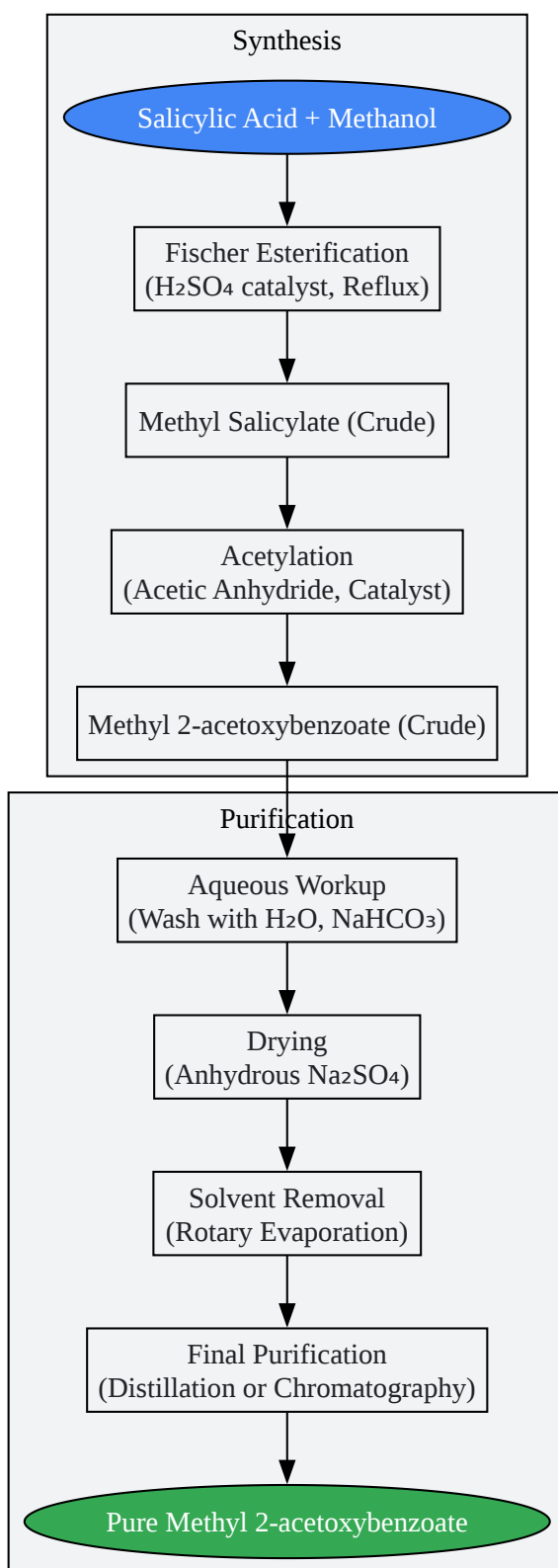


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Caption: Signaling pathway of **Methyl 2-acetoxybenzoate** as a prodrug.

Experimental Workflow

The following diagram illustrates a logical workflow for the synthesis and purification of **Methyl 2-acetoxybenzoate**.



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Caption: Experimental workflow for the synthesis of **Methyl 2-acetoxybenzoate**.

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